

Nifurtimox-d4: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Nifurtimox-d4

Cat. No.: B12410771

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Nifurtimox-d4**. The information herein is intended to support researchers, scientists, and drug development professionals in the proper handling, storage, and analysis of this isotopically labeled compound, ensuring its integrity and performance in experimental settings.

Overview of Nifurtimox-d4

Nifurtimox-d4 is the deuterated analog of Nifurtimox, an antimicrobial agent primarily used in the treatment of Chagas disease, caused by the protozoan *Trypanosoma cruzi*. In research and development, **Nifurtimox-d4** serves as a critical internal standard for the quantification of Nifurtimox in biological matrices using mass spectrometry-based assays, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS). Its chemical structure is identical to Nifurtimox, with the exception of four deuterium atoms, which provides a distinct mass shift for accurate quantification.

Property	Value
Chemical Name	(E)-3-methyl-4-(((5-nitrofuran-2-yl)methylene)amino)thiomorpholine 1,1-dioxide-2,2,6,6-d4
Molecular Formula	C ₁₀ H ₉ D ₄ N ₃ O ₅ S
Molecular Weight	291.32 g/mol
Appearance	A solid
Primary Application	Internal standard for Nifurtimox quantification

Stability Profile

The stability of **Nifurtimox-d4** is a critical factor for its reliable use as an internal standard. While specific quantitative degradation kinetics for the deuterated form are not extensively published, data from the unlabeled Nifurtimox and manufacturer recommendations provide a strong basis for its stability profile.

Storage Conditions and Long-Term Stability

Proper storage is paramount to maintaining the integrity of **Nifurtimox-d4**. The recommended storage conditions and observed stability are summarized below.

Condition	Recommendation/Observation	Source
Long-Term Storage	-20°C	Cayman Chemical
Stated Stability	≥ 4 years (at -20°C)	Cayman Chemical
Shipping	Room temperature	Cayman Chemical

The Safety Data Sheet (SDS) for **Nifurtimox-d4** from Cayman Chemical indicates that the substance is not classified as hazardous.^[1] For complete and up-to-date safety information, it is always recommended to consult the latest version of the SDS from the supplier.^{[1][2]}

Thermal Degradation

Studies on the thermal behavior of Nifurtimox provide valuable insights into the potential degradation pathways of **Nifurtimox-d4**. Thermal stress can induce a transition to an amorphous state and subsequent degradation.

Parameter	Value/Observation	Source
Activation Energy (Non-isothermal degradation)	$348.8 \pm 8.2 \text{ kJ mol}^{-1}$	
Primary Thermal Degradation Mechanism	Coincides with the C-NO ₂ bond dissociation energy of the 2-nitrofuran ring.	
Potential Degradation Products	Detachment of a radical NO ₂ group.	

This information suggests that the nitro-furan moiety is the most labile part of the molecule under thermal stress. Researchers should, therefore, exercise caution when exposing **Nifurtimox-d4** to elevated temperatures, even for short periods.

Experimental Protocols

Accurate assessment of **Nifurtimox-d4** stability and its quantification require robust analytical methods. A stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for separating the parent compound from its potential degradation products.

Stability-Indicating HPLC Method for Nifurtimox

The following protocol is based on a published method for the development of a stability-indicating assay for Nifurtimox and can be adapted for **Nifurtimox-d4**.

Objective: To separate Nifurtimox from its degradation products generated under forced degradation conditions.

Instrumentation:

- HPLC system with a UV detector

- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

Chromatographic Conditions:

Parameter	Condition
Mobile Phase	Acetonitrile and water in varying proportions (gradient or isocratic)
Flow Rate	Typically 1.0 mL/min
Column Temperature	Ambient or controlled (e.g., 25°C)
Detection Wavelength	UV detection at the λ_{max} of Nifurtimox (around 370 nm)
Injection Volume	20 µL

Forced Degradation Study Protocol:

- Acid Hydrolysis: Dissolve **Nifurtimox-d4** in a suitable solvent and add 0.1 N HCl. Incubate at a controlled temperature (e.g., 60°C) for a specified duration. Neutralize the solution before injection.
- Base Hydrolysis: Dissolve **Nifurtimox-d4** in a suitable solvent and add 0.1 N NaOH. Incubate at a controlled temperature for a specified duration. Neutralize the solution before injection.
- Oxidative Degradation: Dissolve **Nifurtimox-d4** in a suitable solvent and add 3% hydrogen peroxide. Keep at room temperature for a specified duration.
- Thermal Degradation: Expose solid **Nifurtimox-d4** to dry heat (e.g., 80°C) for a specified duration. Dissolve in a suitable solvent before injection.
- Photodegradation: Expose a solution of **Nifurtimox-d4** to UV light (e.g., 254 nm) or sunlight for a specified duration.

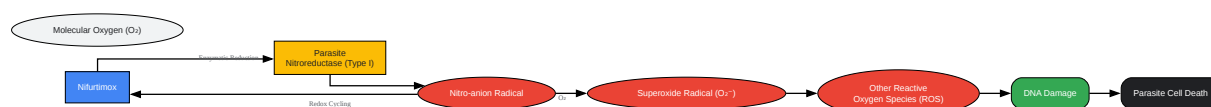
Sample Analysis: Analyze the stressed samples using the developed HPLC method. The method is considered stability-indicating if the degradation products are well-resolved from the

parent **Nifurtimox-d4** peak.

Visualizations

Proposed Mechanism of Action of Nifurtimox

Nifurtimox-d4 is used as an internal standard and does not have a therapeutic effect itself. However, understanding the mechanism of action of the parent compound, Nifurtimox, is relevant for researchers working with this molecule. The trypanocidal activity of Nifurtimox is believed to be mediated by the generation of reactive oxygen species (ROS) within the parasite.

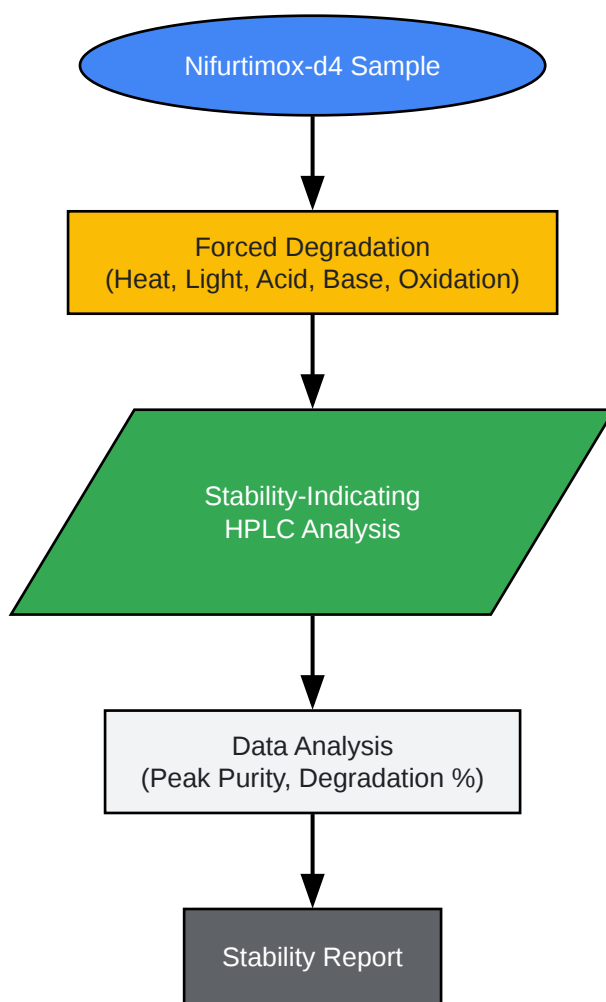


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Caption: Proposed mechanism of action of Nifurtimox in *Trypanosoma cruzi*.

Experimental Workflow for Stability Testing

The following diagram illustrates a typical workflow for assessing the stability of **Nifurtimox-d4**.



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Caption: General workflow for forced degradation studies of **Nifurtimox-d4**.

Conclusion

Nifurtimox-d4 is a stable compound when stored under the recommended conditions of -20°C, with a shelf life of at least four years. Its primary degradation pathway is likely initiated by the cleavage of the nitro-furan group, particularly under thermal stress. For accurate and reliable use of **Nifurtimox-d4** as an internal standard, it is essential to adhere to the recommended storage conditions and employ validated, stability-indicating analytical methods for its quantification. The information and protocols provided in this guide serve as a valuable resource for researchers and professionals in the field of drug development and analysis.

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References

- 1. Melt crystallization and thermal degradation profile of the antichagasic drug nifurtimox - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Development and Characterization of Innovative Nifurtimox Formulations as Therapeutic Alternative for Chagas Disease - PMC [pmc.ncbi.nlm.nih.gov]
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